An In-depth Technical Guide to Pentyl Nitrite (CAS Number 463-04-7)

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Compound of Interest

Compound Name:	*Pentyl nitrite*
CAS No.:	*8017-89-8*
Cat. No.:	*B7769354*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pentyl nitrite** (CAS 463-04-7), an alkyl nitrite with significant vasodilatory properties. This document details its chemical and physical characteristics, provides protocols for its synthesis and analysis, and explores its mechanism of action through the nitric oxide signaling pathway. Furthermore, it offers detailed experimental methodologies for evaluating its pharmacological effects, making it a valuable resource for professionals in research and drug development.

Chemical and Physical Properties

Pentyl nitrite, also known as n-amyl nitrite, is a clear, yellowish, volatile, and flammable liquid with a characteristic fruity odor.[1][2][3][4] It is an ester of pentyl alcohol and nitrous acid.[5] Due to its simple alkyl nitrite structure, its chemical and biological activities are primarily attributed to the nitrite group.[6] It is sparingly soluble in water but miscible with many organic solvents.[2][3] **Pentyl nitrite** is sensitive to light, air, and heat, and can decompose over time, yielding nitrogen oxides, water, pentyl alcohol, and polymerization products.[1][2][3][7] For laboratory use, it should be stored in a cool, dark place, typically between 2-8°C.[2][8][9]

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Table 1: Physical and Chemical Properties of **Pentyl Nitrite**

Property	Value	References
CAS Number	463-04-7	[8][10]
Molecular Formula	C5H11NO2	[10][11]
Molecular Weight	117.15 g/mol	[2][11]
Appearance	Clear colorless to yellowish liquid	[1][2][3]
Odor	Fragrant, fruity	[1][2]
Boiling Point	104 °C (219 °F) at 1013 hPa	[8][9][10]
Density	0.88 g/cm³ at 20 °C	[8]
Vapor Pressure	65 hPa at 20 °C	[2][8]
Flash Point	-40 °C (-40 °F)	[3][8]
Autoignition Temperature	205 °C (401 °F)	[2][8]
Water Solubility	Slightly soluble/Decomposes	[2][3][6]
Refractive Index	1.3880-1.3910	[2][3]
SMILES	CCCCCON=O	[10]
InChI	1S/C5H11NO2/c1-2-3-4-5-8-6-7/h2-5H2,1H3	[10]
InChIKey	CSDTZUBPSYWZDX-UHFFFAOYSA-N	[10]

Synthesis and Purification

The synthesis of **pentyl nitrite** is a relatively straightforward esterification reaction between pentan-1-ol and nitrous acid, the latter being generated in situ from sodium nitrite and a strong acid, such as sulfuric or hydrochloric acid.[6][7][11]

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Laboratory Scale Synthesis Protocol

This protocol is adapted from established procedures for alkyl nitrite synthesis.[7][11]

Materials:

- Pentan-1-ol (0.25 mol, 27.5 mL)
- Sodium nitrite ($NaNO_2$) (0.347 mol, 24 g)
- Concentrated sulfuric acid (H_2SO_4) (8 mL)
- Deionized water
- Sodium bicarbonate ($NaHCO_3$)
- Sodium chloride (NaCl)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ice bath
- Separatory funnel
- Reaction flask with stirring capability

Procedure:

- Dissolve 24 g of sodium nitrite in 94 mL of water in a reaction flask and cool the mixture to 0°C or slightly below using an ice bath.
- In a separate beaker, prepare a cooled mixture of 6 mL of water, 8 mL of concentrated sulfuric acid, and 27.5 mL of pentan-1-ol. This mixture should also be pre-cooled to 0°C.
- Slowly add the acidic alcohol mixture to the stirred sodium nitrite solution from a dropping funnel. The rate of addition should be controlled to maintain the reaction temperature at approximately 1°C. This addition typically takes 45-60 minutes.

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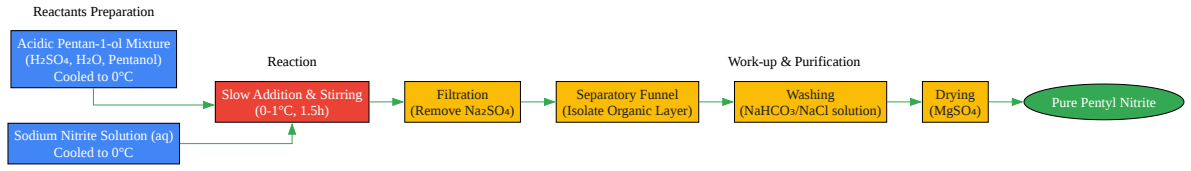
- After the addition is complete, allow the mixture to stand for 1.5 hours with continued cooling and stirring.
- Filter the mixture to remove the precipitated sodium sulfate.
- Transfer the filtrate to a separatory funnel. The upper, yellow layer of **pentyl nitrite** should be separated.
- Wash the crude **pentyl nitrite** layer with a solution containing 0.25 g of sodium bicarbonate and 3.0 g of sodium chloride in 12.5 mL of water to neutralize any remaining acid.
- Dry the **pentyl nitrite** over 3.0 g of anhydrous magnesium sulfate.
- Decant the dried product. For higher purity, the product can be distilled under reduced pressure.

Diagram 1: Synthesis Workflow of **Pentyl Nitrite**



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Caption: A flowchart illustrating the key steps in the laboratory synthesis of **pentyl nitrite**.

Analytical Methods

The purity and identity of synthesized **pentyl nitrite** can be confirmed using several analytical techniques, including gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic

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resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis Protocol

GC-MS is a powerful technique for separating and identifying volatile compounds like **pentyl nitrite**.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for volatile organic compounds (e.g., DB-5ms).

GC Conditions (suggested):

- Injector Temperature: 250°C
- Oven Program: Initial temperature of 50°C, hold for 2 minutes, then ramp at 10°C/min to 200°C.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Split.

MS Conditions (suggested):

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 30-200.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

Procedure:

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- Prepare a dilute solution of the **pentyl nitrite** sample in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Inject a small volume (e.g., 1 µL) of the sample into the GC-MS system.
- Acquire the data according to the specified GC and MS conditions.
- Analyze the resulting chromatogram and mass spectrum. The mass spectrum of **pentyl nitrite** will show characteristic fragment ions that can be compared to a reference library (e.g., NIST).[12]

Diagram 2: GC-MS Analytical Workflow

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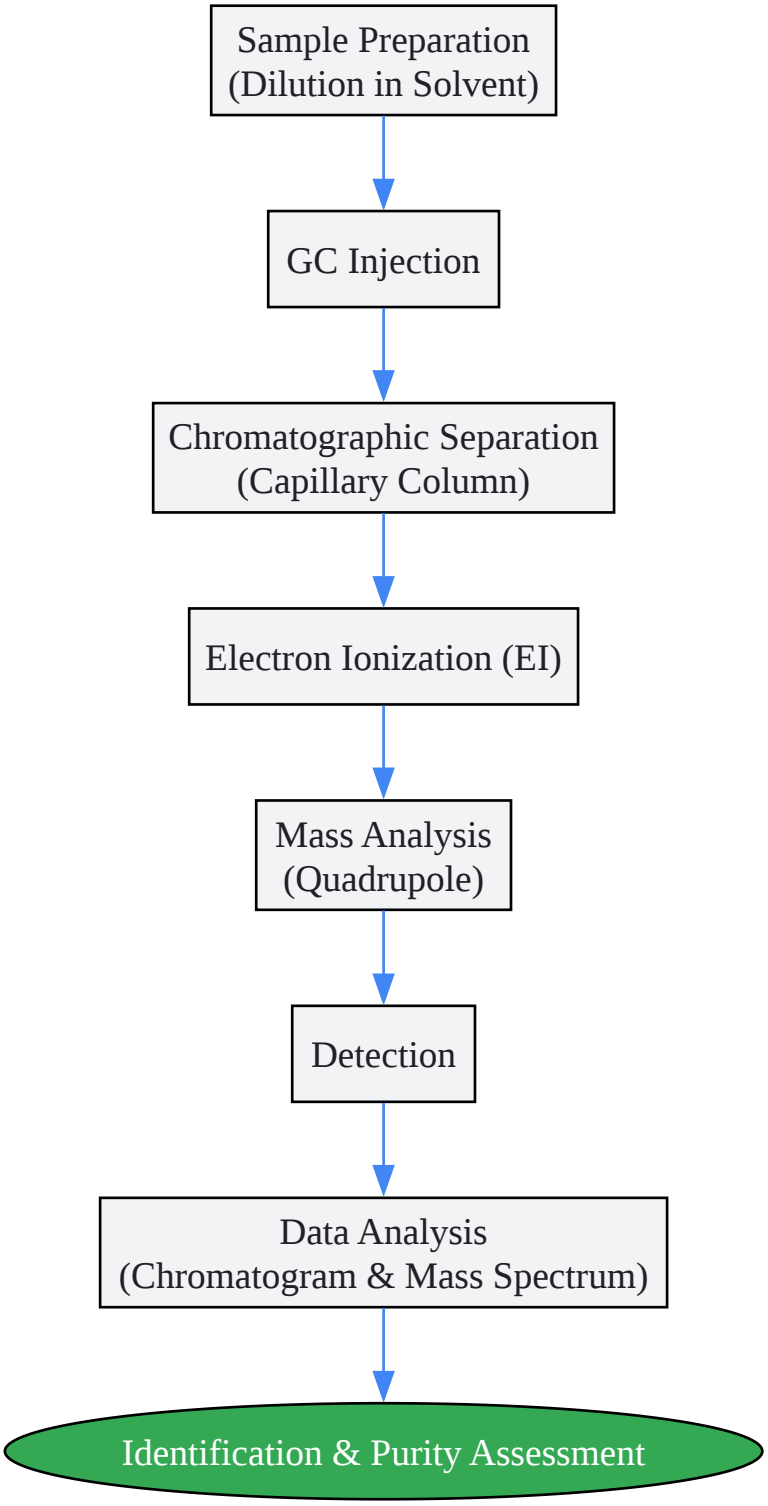

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Caption: A schematic of the analytical workflow for **pentyl nitrite** using GC-MS.

^{1}H NMR Spectroscopy

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^{1}H NMR spectroscopy can be used to confirm the structure of **pentyl nitrite**. The spectrum will show characteristic signals for the protons on the pentyl chain. Published ^{1}H NMR data for **pentyl nitrite** can be used for comparison.[4][13]

Table 2: Spectroscopic Data for **Pentyl Nitrite**

Technique	Key Features	References
^{1}H NMR	Signals corresponding to the protons of the n-pentyl group.	[4][13]
IR Spectroscopy	Strong absorbances near 1665 and 1620 cm^{-1} (N=O stretches) and 780 cm^{-1} (O-N stretch).	[14][15]
Mass Spectrometry (EI)	Characteristic fragmentation pattern for identification.	[12]

Mechanism of Action: Nitric Oxide Signaling Pathway

The primary pharmacological effect of **pentyl nitrite** is vasodilation, which is mediated by the release of nitric oxide (NO).[6] Alkyl nitrites act as NO donors.[6] The released NO diffuses into vascular smooth muscle cells and activates soluble guanylate cyclase (sGC).[7][11][16] Activated sGC catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[8] The subsequent increase in intracellular cGMP concentration activates cGMP-dependent protein kinase (PKG), which in turn leads to a cascade of events that decrease intracellular calcium levels and cause smooth muscle relaxation, resulting in vasodilation.[7][16]

Diagram 3: Nitric Oxide Signaling Pathway in Vascular Smooth Muscle

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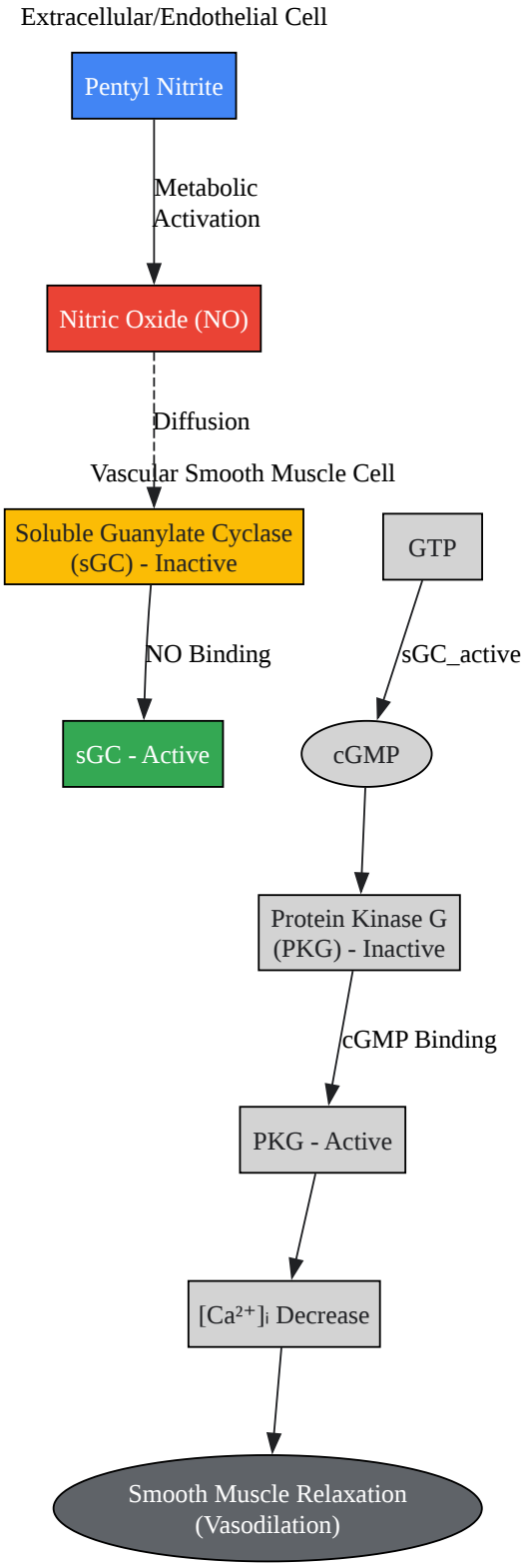

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Caption: The signaling cascade initiated by **pentyl nitrite**-derived nitric oxide in vascular smooth muscle cells.

Experimental Protocols for Pharmacological Evaluation

To assess the vasodilatory properties of **pentyl nitrite**, both in vitro and in vivo experimental models can be employed.

In Vitro Aortic Ring Vasodilation Assay

This assay measures the ability of a compound to relax pre-contracted isolated aortic rings, providing a direct measure of its vasodilatory effect.

Materials:

- Male Wistar rats (250-300 g)
- Krebs-Henseleit solution (in mM: NaCl 118, KCl 4.7, $CaCl_2$ 2.5, KH_2PO_4 1.2, $MgSO_4$ 1.2, $NaHCO_3$ 25, glucose 11.1)
- Phenylephrine (vasoconstrictor)
- **Pentyl nitrite** stock solution (in a suitable solvent, e.g., ethanol)
- Organ bath system with force transducers
- Data acquisition system

Procedure:

- Euthanize a rat and carefully excise the thoracic aorta.
- Clean the aorta of adherent connective tissue and cut it into 2-3 mm wide rings.
- Suspend the aortic rings in organ baths containing Krebs-Henseleit solution, maintained at 37°C and bubbled with 95% O_2 / 5% CO_2.

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- Allow the rings to equilibrate for 60-90 minutes under a resting tension of 1.5-2 g.
- Induce a sustained contraction with phenylephrine (e.g., 1 µM).
- Once the contraction has stabilized, add cumulative concentrations of **pentyl nitrite** to the organ bath.
- Record the relaxation response at each concentration.
- Express the relaxation as a percentage of the pre-contraction induced by phenylephrine.
- Construct a concentration-response curve and calculate the EC_{50} value.

Diagram 4: In Vitro Aortic Ring Assay Workflow

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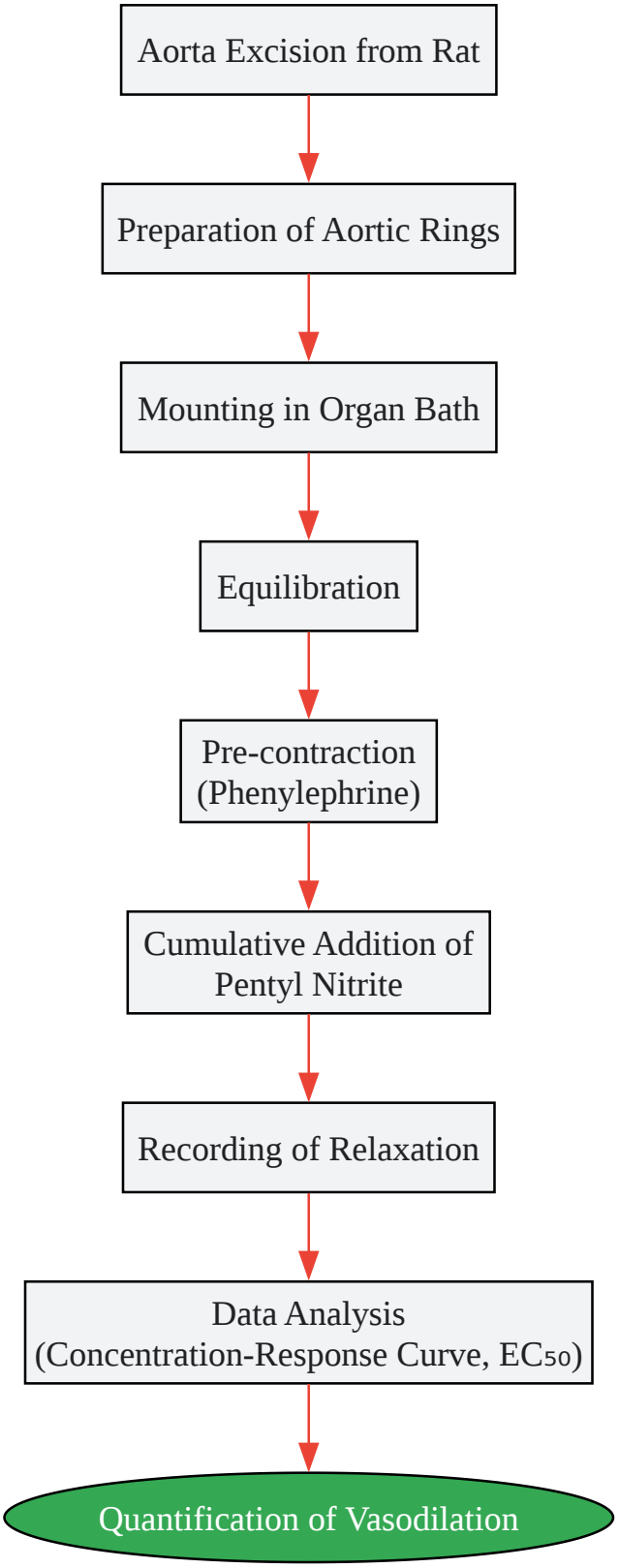

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Caption: A workflow for assessing the vasodilatory effect of **pentyl nitrite** using an in vitro aortic ring assay.

In Vivo Blood Pressure Measurement in Rats

This protocol describes the measurement of changes in blood pressure in anesthetized rats following the administration of **pentyl nitrite**.

Materials:

- Male Sprague-Dawley rats (300-350 g)
- Anesthetic (e.g., urethane or a ketamine/xylazine mixture)
- Catheters for arterial and venous cannulation
- Pressure transducer and data acquisition system
- **Pentyl nitrite** solution for intravenous administration

Procedure:

- Anesthetize the rat.
- Surgically implant a catheter into the carotid artery for blood pressure measurement and connect it to a pressure transducer.
- Implant a catheter into the jugular vein for drug administration.
- Allow the animal to stabilize and record a baseline blood pressure for at least 30 minutes.
- Administer a bolus intravenous injection of **pentyl nitrite** at various doses.
- Continuously monitor and record the mean arterial pressure (MAP), systolic blood pressure (SBP), diastolic blood pressure (DBP), and heart rate.
- Analyze the data to determine the dose-dependent effect of **pentyl nitrite** on blood pressure.

Diagram 5: In Vivo Blood Pressure Measurement Workflow

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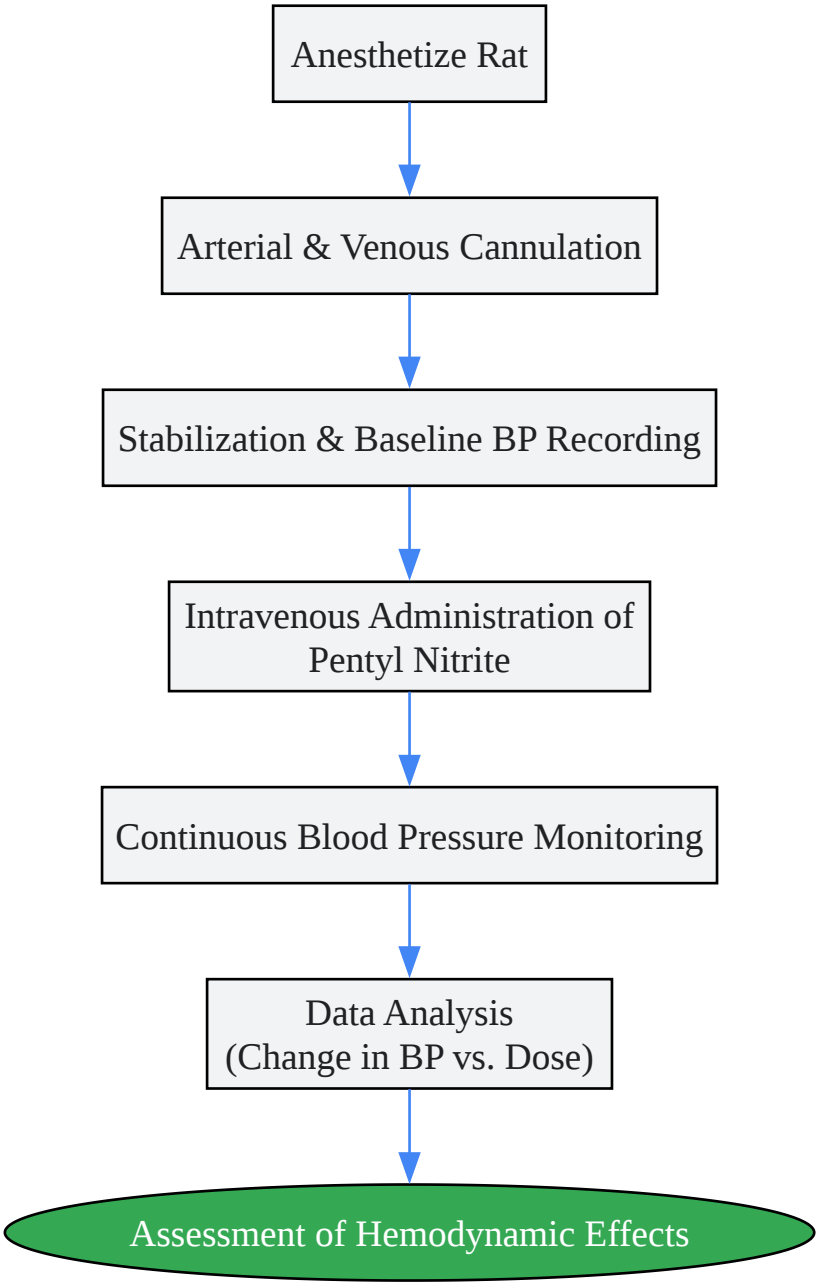

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Caption: A workflow for the in vivo assessment of the hemodynamic effects of **pentyl nitrite** in rats.

Applications and Safety Considerations

Pentyl nitrite has been used medically as a vasodilator for the treatment of angina pectoris and as an antidote for cyanide poisoning.[10][16] It is also used in chemical synthesis as a

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reagent.[7][16] However, it is also known for its recreational use as an inhalant, commonly referred to as "poppers".[10]

Safety: **Pentyl nitrite** is a highly flammable liquid and its vapors can form explosive mixtures with air.[1][2][9] It is harmful if inhaled or swallowed, causing a rapid drop in blood pressure, headache, and tachycardia.[1][2] Appropriate personal protective equipment should be used when handling this compound, and it should be used in a well-ventilated area.[9]

This technical guide provides a foundational understanding of **pentyl nitrite** for scientific and research purposes. All experimental work should be conducted in accordance with institutional safety guidelines and animal care and use protocols.

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